

Application Notes and Protocols for Synthetic Photolumazine III

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Compound of Interest

Compound Name: Photolumazine III

Cat. No.: B12382123

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the proper handling, storage, and use of synthetic **Photolumazine III** (PLIII), a potent Mucosal-Associated Invariant T (MAIT) cell antigen. Adherence to these recommendations will ensure the stability and optimal performance of the compound in experimental settings.

Product Information

Property	Specification	Reference
Chemical Name	6-(1H-indol-3-yl)-7-hydroxy-8-ribityllumazine	[1]
Molecular Formula	C ₁₉ H ₁₉ N ₅ O ₆	Inferred from related structures
Molecular Weight	413.39 g/mol	Inferred from related structures
Appearance	Lyophilized powder	[2]
Purity	≥95%	Typical for synthetic compounds

Storage and Stability

Proper storage of synthetic **Photolumazine III** is critical to maintain its integrity and biological activity. The following storage conditions are recommended based on available data for the lyophilized powder and reconstituted solutions.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Long-term	Protect from light and moisture.
Stock Solution (-80°C)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (-20°C)	-20°C	Up to 1 month	For short-term storage.
Aqueous Working Solution	4°C, 21°C, 37°C	Stable for extended periods	A related compound, Photolumazine V, has shown stability in aqueous solutions at these temperatures. [2]

Note: For optimal stability of stock solutions, it is recommended to use anhydrous solvents such as DMSO. Some related MAIT cell antigens show rapid decomposition in water.[\[3\]](#)

Solubility

Quantitative solubility data for **Photolumazine III** is not readily available. However, based on the synthesis protocols of the closely related Photolumazine V, the following solvents are recommended for reconstitution.

Solvent	Recommendation	Notes
Dimethyl Sulfoxide (DMSO)	Recommended for stock solutions	Many related antigens are prepared in DMSO to avoid rapid decomposition in water. [3]
Dimethylformamide (DMF) / Water	Alternative for initial solubilization	The synthesis of a related compound involves dissolving precursors in a DMF and water mixture. [2]
Aqueous Buffers (e.g., PBS)	For working solutions	Dilute stock solutions into aqueous buffers immediately before use. A related compound, Photolumazine V, is soluble in aqueous solutions for experimental use. [2]

Spectral Properties

Detailed spectral data for **Photolumazine III** is not widely published. The following information is based on related lumazine compounds and should be considered as an estimation.

Experimental determination is recommended for precise characterization.

Parameter	Estimated Value/Characteristic	Notes
UV-Vis Absorbance Maximum (λ_{max})	~400-420 nm	Based on the absorbance of other lumazine derivatives.
Molar Extinction Coefficient (ϵ)	Not Determined	Can be determined experimentally using the Beer-Lambert law.
Fluorescence Emission Maximum (λ_{em})	Not Determined	Expected to be in the blue-green region of the spectrum.
Fluorescence Quantum Yield (Φ_F)	Not Determined	Can be measured relative to a known standard.

Experimental Protocols

Reconstitution of Lyophilized Photolumazine III

This protocol describes the preparation of a stock solution from the lyophilized powder.

Materials:

- Lyophilized synthetic **Photolumazine III**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

Procedure:

- Centrifuge the vial of lyophilized **Photolumazine III** briefly to collect all the powder at the bottom.
- Under sterile conditions, add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 1-10 mM).
- Gently vortex or pipette to dissolve the powder completely.

- Aliquot the stock solution into sterile, nuclease-free microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

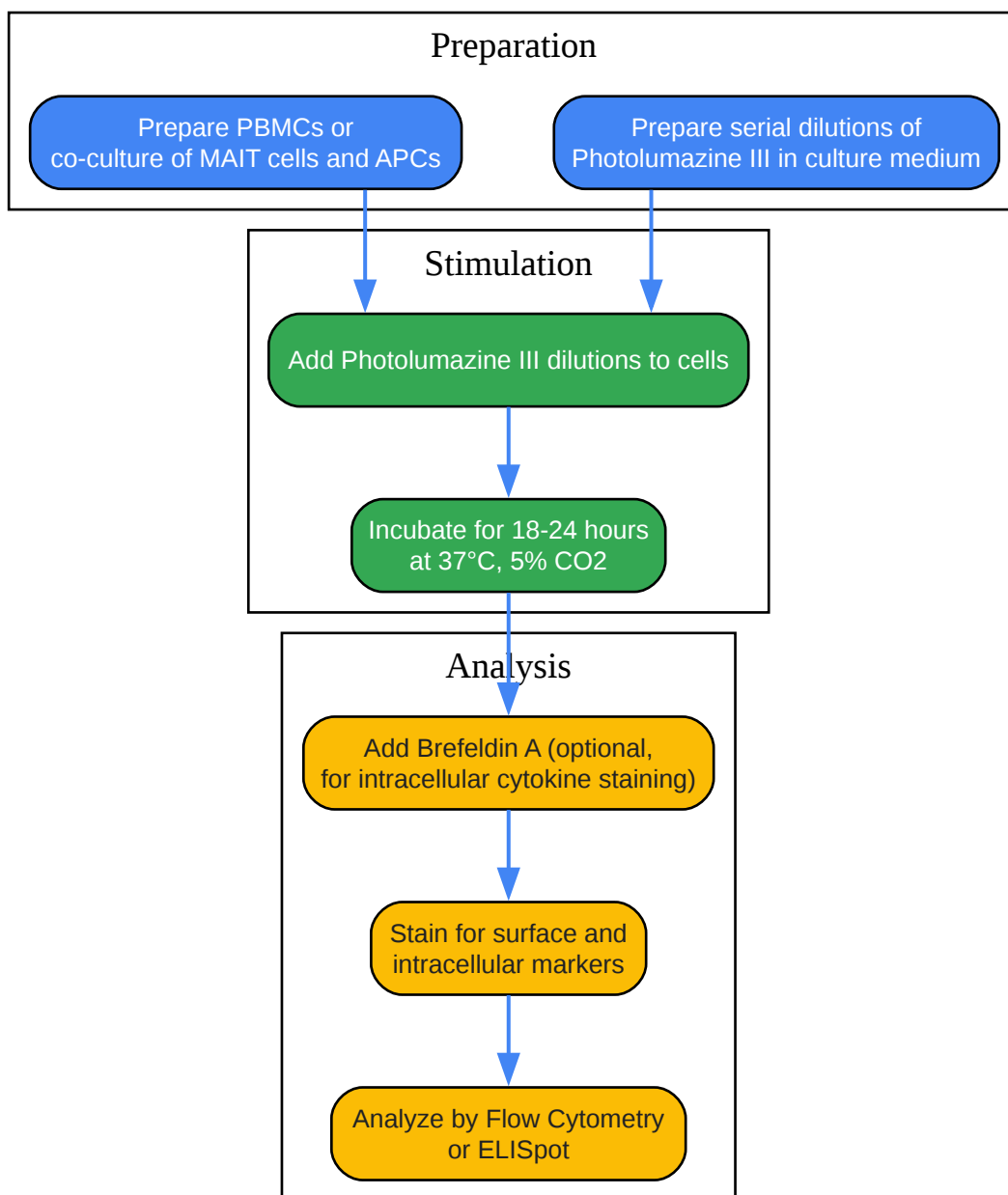
In Vitro MAIT Cell Activation Assay

This protocol provides a general workflow for stimulating MAIT cells with synthetic **Photolumazine III**. Optimization of cell numbers, antigen concentration, and incubation times may be required for specific experimental systems.

Materials:

- Peripheral Blood Mononuclear Cells (PBMCs) or isolated MAIT cells and antigen-presenting cells (APCs)
- **Photolumazine III** stock solution (in DMSO)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, 1% Penicillin-Streptomycin)
- 96-well cell culture plates
- Flow cytometer and relevant antibodies (e.g., anti-CD3, anti-CD69, anti-IFN- γ) or ELISpot plates

Workflow Diagram:



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Caption: Workflow for in vitro MAIT cell activation using **Photolumazine III**.

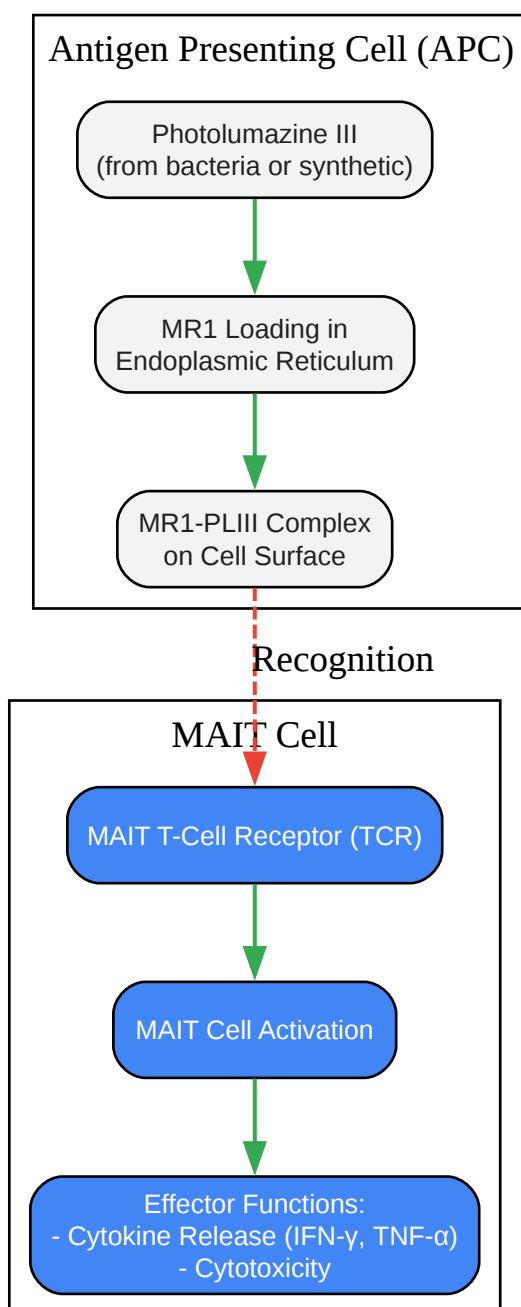
Procedure:

- Cell Preparation:
 - Plate PBMCs or a co-culture of isolated MAIT cells and suitable APCs (e.g., monocytes, dendritic cells) in a 96-well plate at a desired density (e.g., 2×10^5 cells/well).^{[2][4]}

- Antigen Preparation:
 - Thaw an aliquot of the **Photolumazine III** stock solution.
 - Prepare serial dilutions of **Photolumazine III** in complete cell culture medium to achieve the desired final concentrations (e.g., ranging from 1 pM to 1 μ M).
 - Important: Prepare a vehicle control using the same final concentration of DMSO as in the highest **Photolumazine III** concentration well.
- Cell Stimulation:
 - Add the diluted **Photolumazine III** or vehicle control to the appropriate wells.
 - Incubate the plate for 18-24 hours at 37°C in a 5% CO₂ incubator.[2]
- Analysis of MAIT Cell Activation:
 - For Flow Cytometry (Surface Markers):
 - Harvest the cells and stain with antibodies against activation markers such as CD69.
 - For Flow Cytometry (Intracellular Cytokines):
 - Approximately 4-6 hours before the end of the incubation, add a protein transport inhibitor (e.g., Brefeldin A) to the wells to allow for intracellular accumulation of cytokines.
 - Harvest the cells, stain for surface markers, then fix, permeabilize, and stain for intracellular cytokines like IFN- γ and TNF- α .
 - For ELISpot:
 - Follow the manufacturer's instructions for the IFN- γ or other cytokine ELISpot assay.
 - Acquire and analyze the data to determine the level of MAIT cell activation in response to **Photolumazine III**.

Signaling Pathway

Photolumazine III activates MAIT cells through its presentation by the MHC class I-related molecule (MR1) on the surface of antigen-presenting cells. This interaction is a key step in the immune surveillance of microbial infections.



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Caption: Simplified signaling pathway of MAIT cell activation by **Photolumazine III**.

Safety Precautions

While specific toxicity data for **Photolumazine III** is not available, it is recommended to handle the compound with standard laboratory safety precautions.

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Handle the lyophilized powder in a chemical fume hood to avoid inhalation.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Dispose of waste according to institutional guidelines.

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